

Proper Disposal Procedures for MI-1063 (HumiSeal® Stripper 1063)

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Compound of Interest

Compound Name: MI-1063

Cat. No.: B15621279

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Disclaimer: This document provides guidance on the proper disposal of **MI-1063**, assumed to be HumiSeal® Stripper 1063. Always consult the official Safety Data Sheet (SDS) and comply with all local, state, and federal regulations.

HumiSeal® Stripper 1063 is a non-acidic, flammable, and toxic chemical stripper.^{[1][2]} Due to its hazardous nature, it requires special handling and disposal procedures to ensure the safety of personnel and the protection of the environment.^{[3][4]} The primary hazardous component of HumiSeal® Stripper 1063 is Methanol.^[1]

Essential Safety and Handling Information

Before handling **MI-1063**, it is crucial to be familiar with its hazards. The product is highly flammable, toxic if inhaled, ingested, or in contact with skin, and can cause severe skin burns and eye damage.^{[1][4][5]} Always work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, goggles, and protective clothing.^{[2][6]}

Quantitative Data

The following table summarizes the key quantitative data for HumiSeal® Stripper 1063.

Property	Value
Physical State	Liquid
Color	Clear
Specific Gravity	0.84 ± 0.01
Flash Point	52°F (11°C) TCC
VOC Content	803 g/L
Shelf Life	6-12 months from date of shipment

(Data sourced from HumiSeal® Stripper 1063 Technical Data Sheets)[\[2\]](#)[\[7\]](#)

Step-by-Step Disposal Protocol

The disposal of **MI-1063** must be handled as hazardous waste, in compliance with the Resource Conservation and Recovery Act (RCRA) and relevant state and local regulations.[\[8\]](#)
[\[9\]](#)

1. Waste Collection and Segregation:

- Collect all unused or spent **MI-1063** in designated, properly labeled, and sealed containers.
[\[3\]](#)[\[10\]](#)
- Do not mix **MI-1063** waste with other chemical wastes to prevent potentially hazardous reactions.[\[11\]](#)

2. Container Management:

- Use containers that are in good condition and compatible with Methanol.[\[12\]](#)
- Label containers clearly as "Hazardous Waste," and also indicate "Flammable Liquid," "Toxic," and "Corrosive." Include the name "HumiSeal Stripper 1063" or "Methanol Waste."[\[4\]](#)
[\[11\]](#)
- Keep containers tightly closed when not in use and store them in a cool, dry, and well-ventilated area, away from sources of ignition.[\[1\]](#)

3. Spill Management:

- In case of a spill, immediately eliminate all ignition sources.[\[4\]](#)
- For small spills, absorb the material with inert, non-combustible material like vermiculite, sand, or earth.[\[4\]](#)
- For large spills, dike the area to prevent spreading and contact emergency services.[\[5\]](#)
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.[\[4\]](#)

4. Professional Disposal:

- **MI-1063** waste must be disposed of through a licensed hazardous waste disposal company.[\[3\]](#)[\[12\]](#)
- Do not pour **MI-1063** down the drain or dispose of it in regular trash.[\[12\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a certified waste disposal service to arrange for pickup and proper disposal.[\[12\]](#)

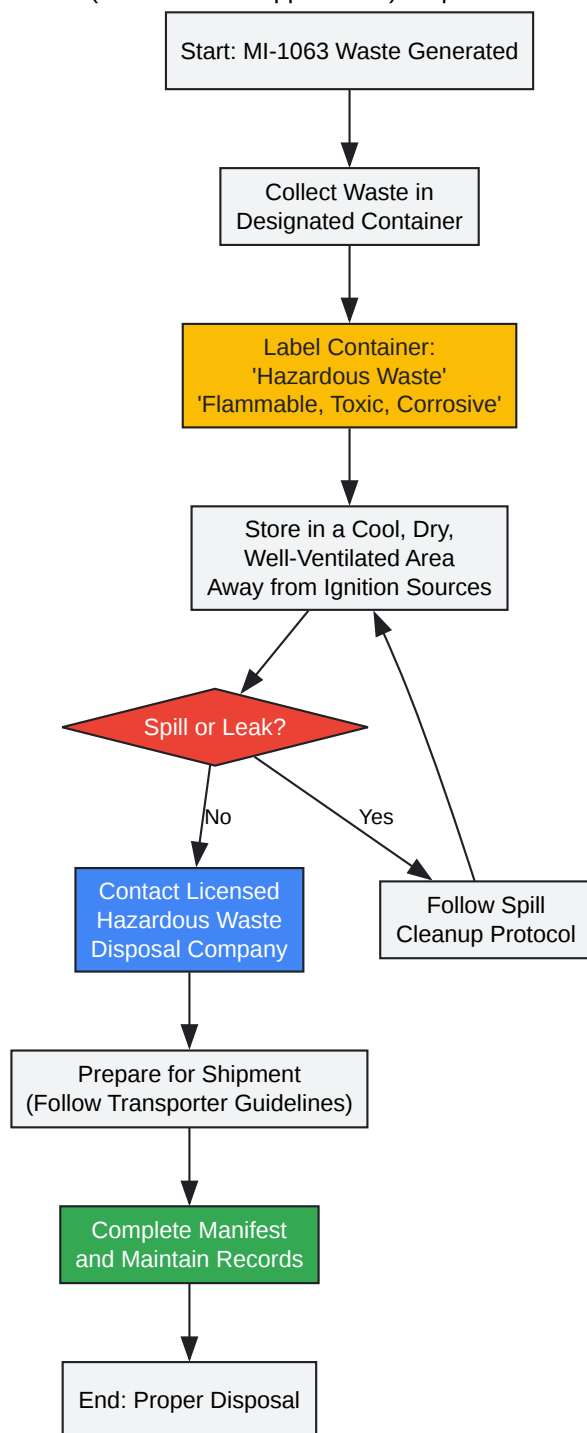
5. Documentation:

- Maintain records of all hazardous waste generated and disposed of, in accordance with regulatory requirements. This includes manifests from the disposal company.[\[11\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MI-1063**.

MI-1063 (HumiSeal® Stripper 1063) Disposal Workflow



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Caption: Logical workflow for the safe disposal of **MI-1063** hazardous waste.

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References

- 1. paisleyproducts.com [paisleyproducts.com]
- 2. cepeitalia.it [cepeitalia.it]
- 3. solvent-recyclers.com [solvent-recyclers.com]
- 4. conro.com [conro.com]
- 5. assets.testequity.com [assets.testequity.com]
- 6. esd-center.se [esd-center.se]
- 7. sinerji-grup.com [sinerji-grup.com]
- 8. youtube.com [youtube.com]
- 9. epa.gov [epa.gov]
- 10. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 11. collectandrecycle.com [collectandrecycle.com]
- 12. ehs.com [ehs.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for MI-1063 (HumiSeal® Stripper 1063)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621279#mi-1063-proper-disposal-procedures\]](https://www.benchchem.com/product/b15621279#mi-1063-proper-disposal-procedures)

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